

An In-depth Technical Guide to 1-[2-(4-Bromophenoxy)ethyl]imidazole

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Compound of Interest

Compound Name: 1-[2-(4-Bromophenoxy)ethyl]imidazole

CAS No.: 250600-43-2

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Abstract

This technical guide provides a comprehensive overview of **1-[2-(4-Bromophenoxy)ethyl]imidazole**, a heterocyclic compound of interest in medicinal chemistry and materials science. While a dedicated PubChem CID entry for this specific molecule is not prominently available, this document synthesizes information from structurally related compounds to detail its chemical and physical properties, potential synthesis methodologies, and prospective biological activities. The guide also addresses the necessary safety and handling protocols, drawing from data on the constituent imidazole and brominated aromatic moieties. This paper aims to serve as a foundational resource for researchers investigating this and similar ether-linked phenyl-imidazole derivatives.

Introduction

Imidazole and its derivatives are fundamental scaffolds in medicinal chemistry, appearing in numerous natural products and synthetic drugs.^[1] The imidazole ring, a five-membered

aromatic heterocycle containing two nitrogen atoms, is a key component in biologically active molecules like the amino acid histidine and purines.[1] Its polar and ionizable nature can enhance the pharmacokinetic properties of drug candidates.[1] The incorporation of a 4-bromophenoxy group via an ethyl ether linkage introduces a lipophilic and synthetically versatile moiety. The bromine atom, in particular, can serve as a handle for further chemical modifications, such as cross-coupling reactions, making it a valuable building block in the synthesis of more complex molecules.[2] This guide will explore the synthesis, properties, and potential applications of **1-[2-(4-Bromophenoxy)ethyl]imidazole**, providing a scientific framework for its further investigation.

Chemical and Physical Properties

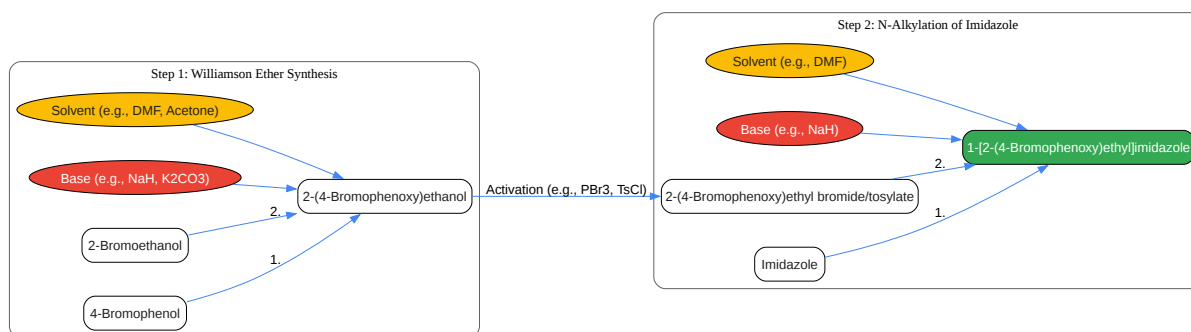
The chemical and physical properties of **1-[2-(4-Bromophenoxy)ethyl]imidazole** can be predicted based on its constituent parts and data from analogous compounds. A summary of these predicted properties is presented in Table 1.

Property	Predicted Value/Information	Source Analogy
Molecular Formula	C ₁₁ H ₁₁ BrN ₂ O	Based on structure
Molecular Weight	267.12 g/mol	Calculated
Appearance	Likely a solid at room temperature	General observation for similar imidazoles
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols. Limited solubility in water.	General properties of similar organic compounds
Boiling Point	> 300 °C (Predicted)	Based on related structures
Melting Point	Not available	-
pKa	The imidazole ring is weakly basic.	General knowledge of imidazole chemistry[3]

Synthesis and Characterization

Proposed Synthesis Workflow

A plausible synthetic route to **1-[2-(4-Bromophenoxy)ethyl]imidazole** involves a Williamson ether synthesis followed by N-alkylation of the imidazole ring. This two-step process is illustrated below.



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Proposed synthesis of **1-[2-(4-Bromophenoxy)ethyl]imidazole**.

Detailed Experimental Protocol

Step 1: Synthesis of 2-(4-Bromophenoxy)ethanol

- To a solution of 4-bromophenol (1.0 eq) in a suitable solvent such as dimethylformamide (DMF) or acetone, add a base like sodium hydride (NaH, 1.1 eq) or potassium carbonate (K₂CO₃, 1.5 eq) portion-wise at 0 °C.

- Stir the mixture at room temperature for 30 minutes to form the phenoxide.
- Add 2-bromoethanol (1.2 eq) dropwise to the reaction mixture.
- Heat the reaction to 60-80 °C and monitor its progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the organic layer with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield 2-(4-bromophenoxy)ethanol.

Step 2: Synthesis of **1-[2-(4-Bromophenoxy)ethyl]imidazole**

Method A: Direct Alkylation with an Activated Intermediate

- The hydroxyl group of 2-(4-bromophenoxy)ethanol must first be converted to a better leaving group. This can be achieved by reacting it with phosphorus tribromide (PBr₃) to form 1-bromo-2-(4-bromophenoxy)ethane or with tosyl chloride (TsCl) in the presence of a base like pyridine to form 2-(4-bromophenoxy)ethyl tosylate.
- In a separate flask, prepare a solution of imidazole (1.0 eq) in anhydrous DMF.
- Add sodium hydride (NaH, 1.1 eq) at 0 °C and stir for 30 minutes to deprotonate the imidazole.
- Add the solution of the activated intermediate (1.1 eq) dropwise to the imidazole anion solution.
- Allow the reaction to stir at room temperature overnight, or gently heat if necessary, monitoring by TLC.
- Work-up and purification would follow similar procedures as in Step 1.

Method B: Mitsunobu Reaction

- To a solution of 2-(4-bromophenoxy)ethanol (1.0 eq), imidazole (1.2 eq), and triphenylphosphine (PPh₃, 1.5 eq) in anhydrous tetrahydrofuran (THF), add diethyl azodicarboxylate (DEAD) or diisopropyl azodicarboxylate (DIAD) (1.5 eq) dropwise at 0 °C.
- Allow the reaction to warm to room temperature and stir until completion (monitored by TLC).
- Concentrate the reaction mixture and purify directly by column chromatography to isolate the desired product.

Characterization

The structure of the synthesized **1-[2-(4-Bromophenoxy)ethyl]imidazole** can be confirmed using various spectroscopic techniques:

- ¹H NMR (Nuclear Magnetic Resonance): Expected signals would include aromatic protons from the bromophenyl and imidazole rings, and two sets of triplets for the ethyl linker protons.
- ¹³C NMR: Will show characteristic peaks for the aromatic carbons, the ether-linked carbons, and the imidazole carbons.
- FT-IR (Fourier-Transform Infrared Spectroscopy): Characteristic absorption bands for C-O-C (ether), C=N (imidazole), and aromatic C-H stretches are expected.^[4]
- Mass Spectrometry (MS): The molecular ion peak corresponding to the calculated molecular weight should be observed, along with a characteristic isotopic pattern due to the presence of bromine.

Potential Biological Activities and Applications

While specific biological data for **1-[2-(4-Bromophenoxy)ethyl]imidazole** is not readily available, the imidazole scaffold is known to exhibit a wide range of pharmacological activities, including:

- Antifungal and Antibacterial: Many imidazole-based compounds are potent antimicrobial agents.^[1]

- Anticancer: Imidazole derivatives have been investigated as anticancer agents with various mechanisms of action.[5]
- Enzyme Inhibition: The imidazole nucleus is a key component of many enzyme inhibitors.[6]

The presence of the 4-bromophenoxy group may modulate the biological activity and pharmacokinetic properties of the molecule. Brominated aromatic compounds have been explored for various therapeutic applications.[2] It is plausible that **1-[2-(4-Bromophenoxy)ethyl]imidazole** could be a lead compound for the development of new therapeutic agents.

Safety and Handling

Detailed toxicological data for **1-[2-(4-Bromophenoxy)ethyl]imidazole** is not available. However, based on its constituent functional groups, the following precautions should be taken:

- General Handling: Handle in a well-ventilated fume hood. Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Imidazole Moiety: Imidazole itself can be corrosive and cause skin burns and eye damage. [7]
- Brominated Aromatic Compounds: Some brominated aromatic compounds can be toxic and may pose environmental hazards.[8][9] They can be persistent and bioaccumulative.[9] Chronic exposure to some brominated compounds has been linked to adverse health effects. [8][10]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

The GHS hazard classifications for a related compound, 1-(4-bromophenyl)imidazole, include skin irritation and serious eye irritation.[7] It is prudent to assume similar hazards for the title compound.

Conclusion

1-[2-(4-Bromophenoxy)ethyl]imidazole represents a synthetically accessible molecule with potential applications in medicinal chemistry and materials science. This guide has provided a theoretical framework for its synthesis, characterization, and safe handling. The diverse biological activities associated with the imidazole scaffold, coupled with the synthetic versatility of the bromophenyl group, make this compound and its derivatives attractive targets for future research and development.

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